

Application Notes and Protocols for Preparing (R)-PF-06256142 Stock Solutions

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Compound of Interest

Compound Name: (R)-PF-06256142

Cat. No.: B609962

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **(R)-PF-06256142**, a potent and selective D1 receptor agonist. Adherence to these guidelines is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Compound Information and Properties

(R)-PF-06256142 is a non-catecholamine agonist of the D1 receptor with potential applications in research related to neurological and psychiatric disorders such as Parkinson's disease and schizophrenia.^{[1][2]} Its chemical and physical properties are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₂₁ H ₁₆ N ₄ O ₂	[2]
Molecular Weight	356.39 g/mol	[2]
CAS Number	1609583-14-3	[1]
Appearance	Solid powder	[2]
Purity	>98% (typical)	[2]

Solubility Data

Proper dissolution is critical for the preparation of accurate and effective stock solutions. **(R)-PF-06256142** is soluble in organic solvents but has limited solubility in aqueous solutions. It is highly recommended to use anhydrous, high-purity solvents to avoid compound degradation.

Solvent	Concentration	Notes	Source
DMSO	≥ 200 mg/mL (561.20 mM)	Ultrasonic treatment may be needed. Use of newly opened, hygroscopic DMSO is recommended as it significantly impacts solubility.	[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5 mg/mL (14.03 mM)	A clear solution can be achieved with this co-solvent system, suitable for in vivo studies.	[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 5 mg/mL (14.03 mM)	This formulation provides a clear solution and is another option for in vivo applications.	[1]
10% DMSO, 90% Corn Oil	≥ 5 mg/mL (14.03 mM)	This preparation results in a clear solution, but caution is advised for dosing periods exceeding half a month.	[1]

Experimental Protocols

This protocol outlines the preparation of a 10 mM stock solution in DMSO, a common starting point for most cell-based assays.

Materials:

- **(R)-PF-06256142** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer and/or sonicator

Procedure:

- Preparation: Allow the vial of **(R)-PF-06256142** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of the compound using a calibrated balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.56 mg of **(R)-PF-06256142**.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the compound. For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex thoroughly. If complete dissolution is not achieved, sonicate the solution in a water bath for short intervals until the solid is fully dissolved.^[3] Gentle warming (up to 50°C) can also be applied if necessary, but care should be taken to avoid degradation.^[3]
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile tubes to minimize freeze-thaw cycles.^[4]

Working solutions are typically prepared by diluting the high-concentration DMSO stock solution into an aqueous buffer or cell culture medium.

Important Considerations:

- To prevent precipitation of the compound, it is recommended to make initial serial dilutions in DMSO before the final dilution into the aqueous medium.
- The final concentration of DMSO in the assay should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity or off-target effects.^[5] Always include a vehicle control with the same final DMSO concentration in your experiments.^[5]

Procedure:

- **Serial Dilution (in DMSO):** Prepare intermediate dilutions of the 10 mM stock solution in DMSO as needed for your experimental design.
- **Final Dilution (in Aqueous Medium):** Slowly add the diluted DMSO stock solution to your pre-warmed cell culture medium or buffer while vortexing or gently mixing to ensure rapid dispersion and minimize precipitation.

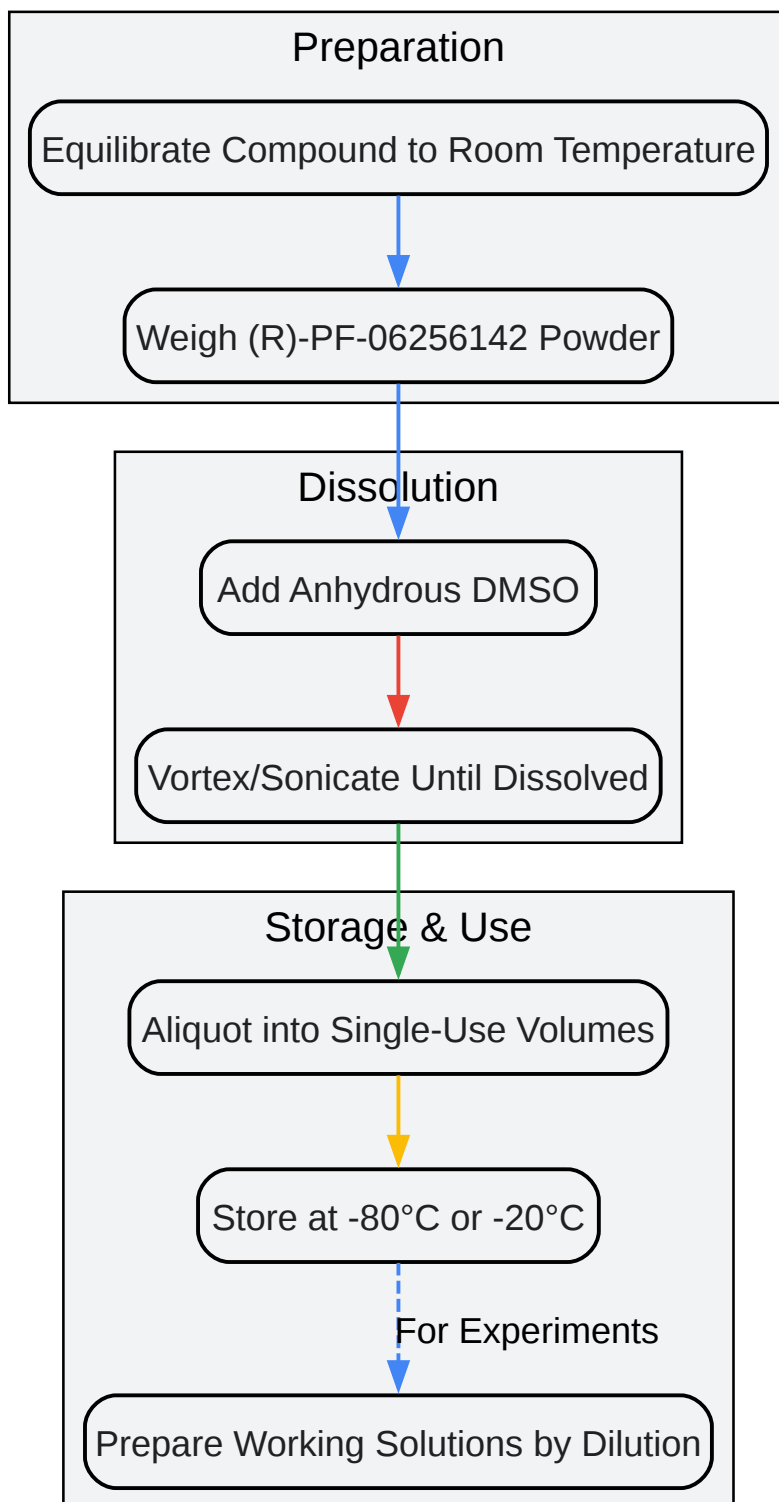
Storage and Stability

Proper storage is essential to maintain the integrity and activity of **(R)-PF-06256142** solutions.

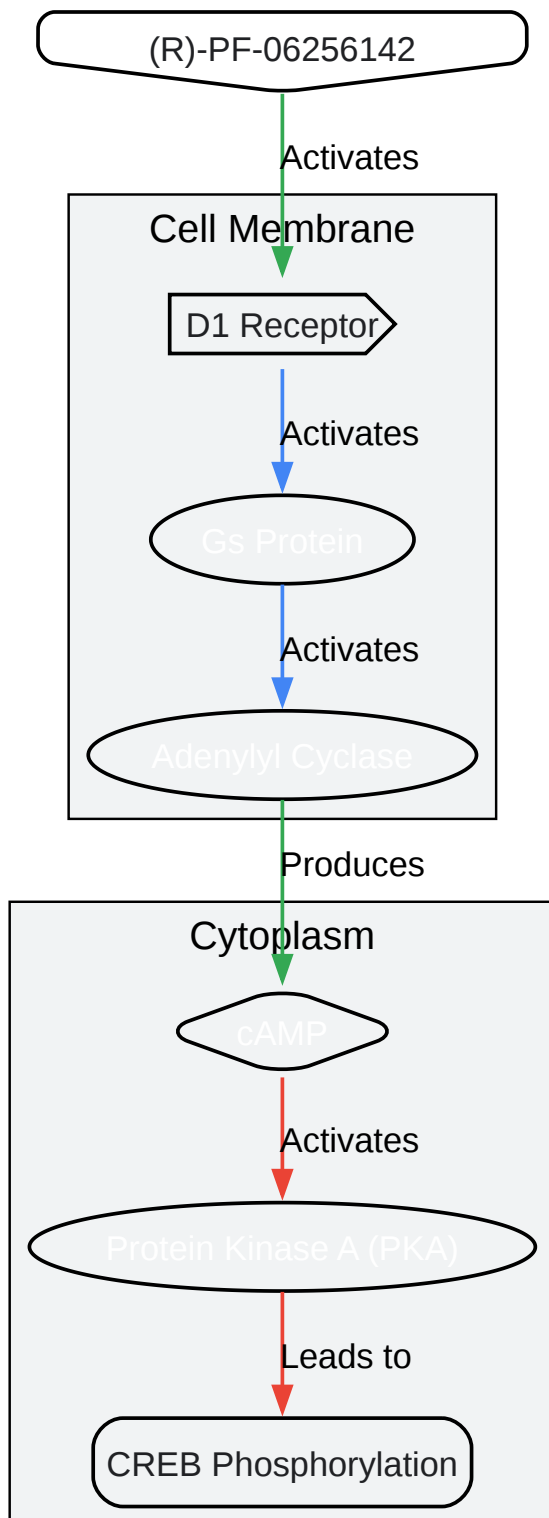
Solution Type	Storage Temperature	Duration	Notes	Source
Solid Powder	-20°C	Up to 3 years	Store in a dry, dark place.	^[2] ^[3]
0-4°C	Short term (days to weeks)	^[2]		
DMSO Stock Solution	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.	^[1]
-20°C	Up to 1 month	^[1]		

Visualizations

Workflow for (R)-PF-06256142 Stock Solution Preparation



Simplified D1 Receptor Signaling Pathway

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